

Cyclohexanemethanol-d11: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cyclohexanemethanol-d11

Cat. No.: B15558428

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **Cyclohexanemethanol-d11**, a deuterated analog of cyclohexanemethanol, for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, applications in synthetic chemistry, and detailed analytical protocols.

Core Compound Specifications

Cyclohexanemethanol-d11 is a stable isotope-labeled form of cyclohexanemethanol, where eleven hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable tool in various analytical and research applications, particularly as an internal standard in mass spectrometry-based quantification and in the synthesis of complex molecules.

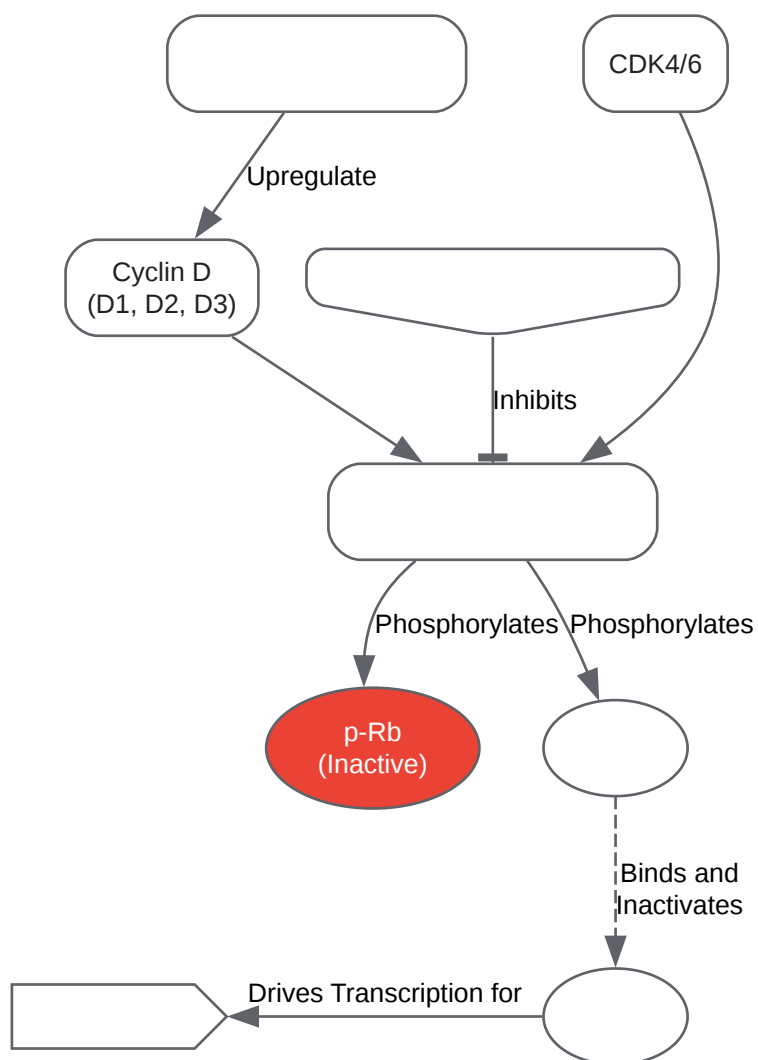
Property	Value	Source(s)
Chemical Formula	C ₇ H ₃ D ₁₁ O	[1]
Molecular Weight	125.26 g/mol	[1]
CAS Number	1215077-50-1	[1]
Synonyms	(Perdeuterocyclohexyl)methanol, Cyclohexane-1,2,2,3,3,4,4,5,5,6,6-d ₁₁ -methanol	[2]
Unlabeled CAS No.	100-49-2	[2]

Applications in Drug Discovery: Synthesis of Cyclin-Dependent Kinase (CDK) Inhibitors

Cyclohexanemethanol serves as a chemical reagent in the synthesis of potent inhibitors of cyclin-dependent kinases (CDKs).^[1] CDKs are crucial regulators of the cell cycle, and their dysregulation is a hallmark of many cancers. The development of CDK inhibitors is a significant area of cancer therapy research.

The CDK4/6 signaling pathway is a key target for these inhibitors. In a normal cell cycle, mitogenic signals lead to the expression of D-type cyclins, which activate CDK4/6. The activated CDK4/6 complex then phosphorylates the retinoblastoma protein (Rb), leading to the release of the E2F transcription factor and subsequent entry into the S phase of the cell cycle. CDK4/6 inhibitors block this phosphorylation step, thereby arresting the cell cycle in the G1 phase and preventing cancer cell proliferation.

Below is a diagram illustrating the CDK4/6 signaling pathway and the mechanism of action for CDK4/6 inhibitors.



[Click to download full resolution via product page](#)

CDK4/6 Signaling Pathway and Inhibitor Action

Experimental Protocols

The following are generalized protocols for the analysis of compounds like **Cyclohexanemethanol-d11**. These should be adapted and optimized for specific instrumentation and experimental goals.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds. When using **Cyclohexanemethanol-d11** as an internal standard, the following protocol can be used as a starting point.

Sample Preparation:

- **Internal Standard Spiking:** To a known volume or weight of the sample, add a precise amount of a **Cyclohexanemethanol-d11** stock solution. The concentration of the internal standard should be in the mid-range of the expected analyte concentration.
- **Extraction:** Perform a liquid-liquid or solid-phase extraction to isolate the analyte and internal standard from the sample matrix. A common approach for biological samples is protein precipitation with a cold organic solvent (e.g., acetonitrile or methanol), followed by centrifugation.
- **Derivatization (Optional):** For analytes with poor chromatographic properties, derivatization may be necessary.
- **Final Preparation:** Evaporate the solvent under a gentle stream of nitrogen and reconstitute the residue in a suitable solvent for GC-MS analysis (e.g., ethyl acetate or hexane).

GC-MS Parameters (Illustrative):

Parameter	Setting
Injector Temperature	250 °C
Injection Mode	Splitless
Oven Program	Initial 50 °C for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min
Carrier Gas	Helium at a constant flow of 1 mL/min
MS Transfer Line	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 40-400

The workflow for a typical quantitative analysis using an internal standard is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]

- To cite this document: BenchChem. [Cyclohexanemethanol-d11: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15558428/docs#cyclohexanemethanol-d11-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15558428/docs#cyclohexanemethanol-d11-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)